

# Proper Disposal of Carbaryl: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Preparyl*  
CAS No.: 8061-70-9  
Cat. No.: B1222209

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Disclaimer: The query for "**Preparyl**" did not yield specific results. Based on the search results, it is highly probable that this is a misspelling of "Carbaryl" (CAS: 63-25-2). This guide provides detailed disposal procedures for Carbaryl, a chemical that is harmful if swallowed or inhaled, suspected of causing cancer, and very toxic to aquatic life.[\[1\]](#)[\[2\]](#)[\[3\]](#) Always consult your institution's Environmental Health and Safety (EHS) office for specific local and national regulations.

## Immediate Safety and Handling Precautions

Before handling Carbaryl, it is crucial to be aware of its hazards and take appropriate safety measures.

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves.
- Eye Protection: Use safety goggles or a face shield.[\[1\]](#)
- Body Protection: A lab coat or protective clothing is required.[\[1\]](#)

- Respiratory Protection: Handle in a well-ventilated area, preferably under a chemical fume hood, to avoid inhaling dust.[2][4] If ventilation is inadequate, use a respirator.[3]

## Carbaryl Hazard Summary

The following table summarizes the key hazards associated with Carbaryl based on its Safety Data Sheet (SDS).

| Hazard Class                | Hazard Statement                                               | Signal Word | Pictograms                                                                          |
|-----------------------------|----------------------------------------------------------------|-------------|-------------------------------------------------------------------------------------|
| Acute Toxicity (Oral)       | H301: Toxic if swallowed.[3]                                   | Danger      |  |
| Acute Toxicity (Inhalation) | H332: Harmful if inhaled.[1][3]                                | Warning     |  |
| Carcinogenicity             | H351: Suspected of causing cancer.[1][2][3]                    | Warning     | हेल्थ हज़ार्ड                                                                       |
| Aquatic Hazard (Acute)      | H400: Very toxic to aquatic life.[1][2][3]                     | Warning     | पर्यावरण                                                                            |
| Aquatic Hazard (Chronic)    | H410: Very toxic to aquatic life with long lasting effects.[3] | Warning     | पर्यावरण                                                                            |

## Step-by-Step Disposal Procedure for Carbaryl Waste

The final disposal of Carbaryl waste must be conducted through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[5]

### Step 1: Waste Identification and Segregation

- Identify all waste streams containing Carbaryl, including pure substance, contaminated labware (e.g., pipette tips, vials), and solutions.

- Do not mix Carbaryl waste with non-hazardous waste to avoid unnecessary costly disposal.  
[6]

#### Step 2: Waste Collection and Containment

- Solid Waste:
  - Collect solid Carbaryl waste, including contaminated items like gloves and paper towels, in a clearly labeled, sealable, and chemically resistant container.[5]
  - Ensure the container is kept tightly closed.[4]
- Liquid Waste:
  - Use a dedicated, leak-proof, and shatter-resistant container for liquid waste containing Carbaryl.[5]
  - Do not pour Carbaryl solutions down the drain.[2][4]

#### Step 3: Labeling

- Clearly label the waste container with "Hazardous Waste," "Carbaryl," and any other components of the mixture.
- Include the date of waste accumulation.[5]

#### Step 4: Storage

- Store Carbaryl waste in a designated satellite accumulation area within the laboratory.[5]
- The storage area should be secure and away from general laboratory traffic, heat sources, and incompatible chemicals.[4][5]
- It is recommended to use secondary containment, such as a chemical-resistant tray, to contain potential leaks.[5]

#### Step 5: Disposal

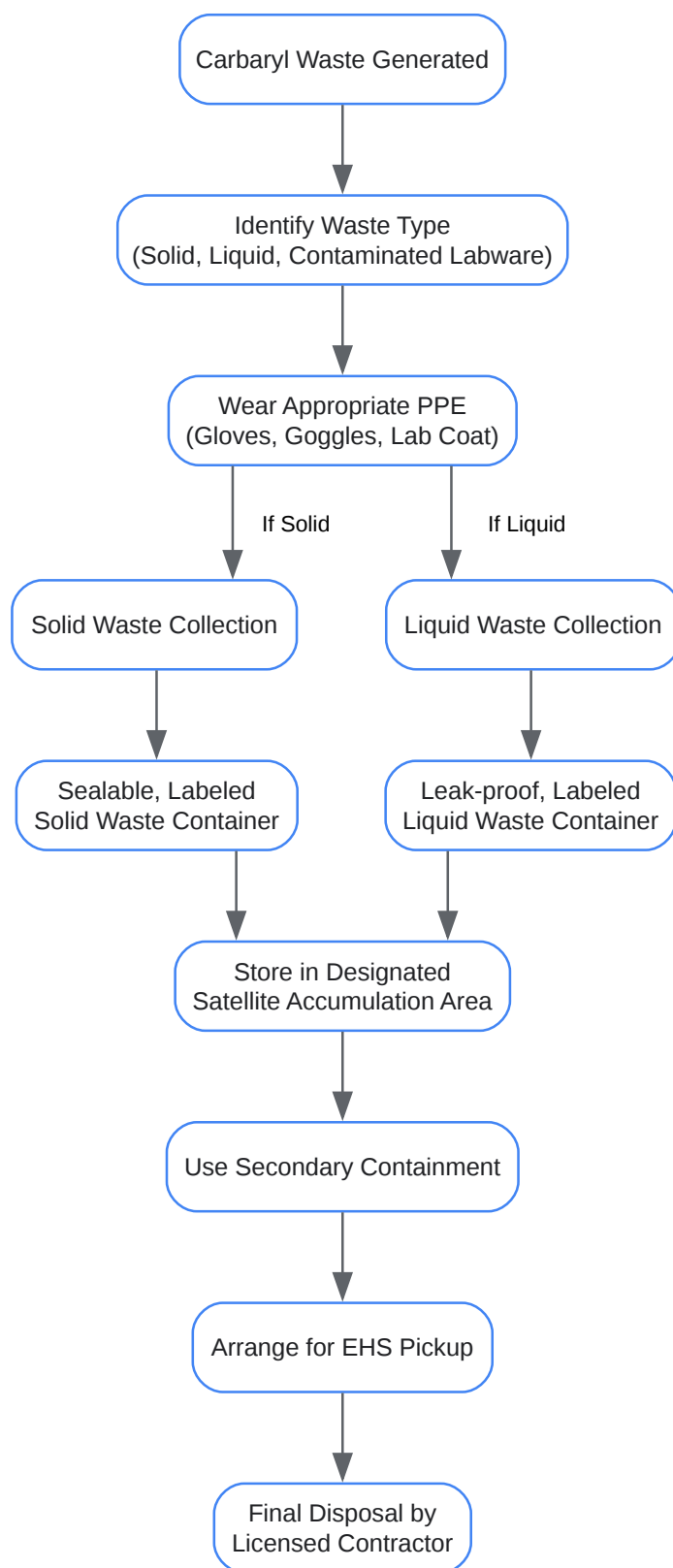
- Contact your institution's EHS office to schedule a pickup for your properly labeled and contained Carbaryl waste.[\[5\]](#)
- Follow all institutional procedures for hazardous waste disposal.

## Spill Cleanup Procedure

In the event of a Carbaryl spill, follow these steps:

- Evacuate and Secure: Evacuate the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protective Equipment: Wear appropriate PPE as described above.
- Containment:
  - Solid Spills: Carefully sweep or scoop up the solid material, avoiding dust generation, and place it into the designated hazardous waste container.[\[2\]](#)
  - Liquid Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in the hazardous waste container.[\[5\]](#)
- Decontamination: Clean the spill area with an appropriate solvent (e.g., ethanol or isopropanol) followed by soap and water.[\[5\]](#) Collect all cleaning materials as hazardous waste.
- Reporting: Report the spill to your laboratory supervisor and EHS office.

## Carbaryl Disposal Workflow



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Caption: Workflow for the proper disposal of Carbaryl waste in a laboratory setting.

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